

Application Note: Preparation of IR-820 Solutions in DMSO and Methanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IR-820

Cat. No.: B15555243

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution of the near-infrared (NIR) dye **IR-820** in dimethyl sulfoxide (DMSO) and methanol. These protocols are intended to ensure consistent and effective preparation of **IR-820** solutions for various research and development applications, including in vitro and in vivo imaging, and photothermal therapy.

Introduction

IR-820 is a cyanine dye with strong absorption and fluorescence in the near-infrared spectrum, making it a valuable tool for a range of biomedical applications. Proper dissolution is critical for achieving optimal performance and reproducibility in experimental results. This application note outlines the recommended procedures for dissolving **IR-820** in two common organic solvents: DMSO and methanol.

Quantitative Data Summary

The solubility of **IR-820** in DMSO has been reported, while for methanol, specific quantitative solubility data is less readily available. The table below summarizes the key quantitative information for preparing **IR-820** stock solutions.

Parameter	DMSO	Methanol
Reported Solubility	4.5 - 5 mg/mL (5.3 - 5.89 mM) [1] [2]	Soluble, specific concentration not provided [3]
Recommended Solvent	Anhydrous/High-purity	Anhydrous/High-purity
Aids to Dissolution	Sonication and warming to 60°C [1] [2]	Vortexing, sonication if necessary
Stock Solution Storage	-20°C for up to 1 month, -80°C for up to 6 months [1]	-20°C for short-term storage
Appearance of Solution	Clear, dark green solution	Clear, dark green solution

Experimental Protocols

Protocol 1: Dissolving IR-820 in DMSO

This protocol describes the preparation of a concentrated stock solution of **IR-820** in DMSO.

Materials:

- **IR-820** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block set to 60°C
- Sonicator (optional, but recommended)
- Calibrated micropipettes

Procedure:

- **Weighing:** Carefully weigh the desired amount of **IR-820** powder in a suitable container. Perform this step in a fume hood or a well-ventilated area.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 5 mg/mL solution, add 200 μ L of DMSO to 1 mg of **IR-820**).
- **Initial Mixing:** Tightly cap the tube and vortex the mixture for 1-2 minutes to initially disperse the powder.
- **Heating and Sonication:** Heat the solution to 60°C using a water bath or heat block.^{[1][2]} Intermittently vortex the solution. If a sonicator is available, sonicate the tube for 5-10 minute intervals until the solute is completely dissolved.^{[1][2]} Visually inspect the solution to ensure no solid particles remain. The solution should be clear and uniformly colored.
- **Cooling and Storage:** Allow the solution to cool to room temperature. For short-term storage (up to one month), store the stock solution at -20°C, protected from light.^[1] For long-term storage (up to six months), aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.^[1]

Protocol 2: Dissolving IR-820 in Methanol

This protocol provides a general method for preparing **IR-820** solutions in methanol. While a specific maximum solubility is not well-documented, **IR-820** is known to be soluble in methanol for spectroscopic and other applications.^[3]

Materials:

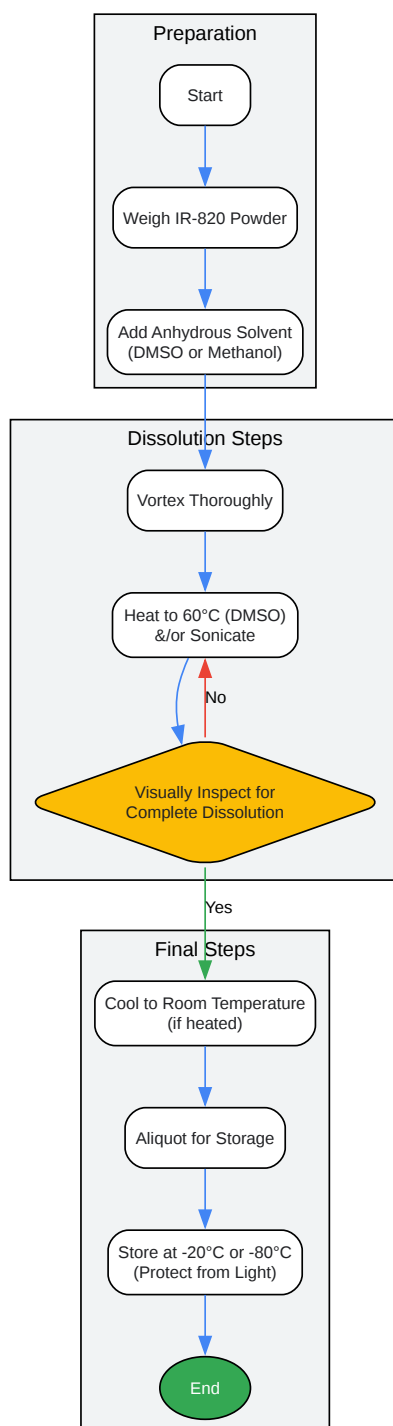
- **IR-820** powder
- Anhydrous Methanol
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

- Weighing: Accurately weigh the desired amount of **IR-820** powder.
- Solvent Addition: Add the calculated volume of anhydrous methanol to reach the target concentration.
- Mixing: Securely cap the container and vortex thoroughly for 2-3 minutes.
- Sonication (if necessary): If the powder is not fully dissolved after vortexing, place the tube in a sonicator bath for 5-10 minutes.
- Visual Inspection: Confirm that the solution is clear and free of any particulate matter.
- Storage: Store the methanol stock solution at -20°C, protected from light. It is recommended to prepare fresh solutions for optimal performance, as long-term stability data in methanol is not as well-defined as in DMSO.

Visualization of the Dissolution Workflow

The following diagram illustrates the general workflow for dissolving **IR-820** in either DMSO or methanol.



[Click to download full resolution via product page](#)

Caption: Workflow for dissolving **IR-820** in organic solvents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. IR-820 | TargetMol](#) [targetmol.com]
- [3. New indocyanine green \[IR-820\] - CAS-Number 172616-80-7 - Order from Chemodex](#) [chemodex.com]
- To cite this document: BenchChem. [Application Note: Preparation of IR-820 Solutions in DMSO and Methanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555243/docs#application-note-preparation-of-ir-820-solutions-in-dms-and-methanol\]](https://www.benchchem.com/product/b15555243/docs#application-note-preparation-of-ir-820-solutions-in-dms-and-methanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)